

Proper Disposal of AVN-944: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AVN-944

Cat. No.: B1256984

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The proper disposal of chemical waste is a critical aspect of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe handling and disposal of **AVN-944**, a potent and selective inhibitor of inosine monophosphate dehydrogenase (IMPDH), to ensure the safety of laboratory personnel and compliance with regulations.^{[1][2][3]} As **AVN-944** is intended for research use only, adherence to established laboratory waste management protocols is paramount.^{[2][4]}

I. AVN-944 Waste Classification and Characterization

AVN-944, also known as VX-944, is a bioactive small molecule that functions as a noncompetitive inhibitor of IMPDH, an enzyme crucial for de novo guanine nucleotide synthesis.^{[1][2][3]} Its role in inhibiting DNA and RNA synthesis and its anti-cancer activities necessitate that it be handled as a potentially hazardous chemical waste.^{[1][2]} While specific hazard classifications may vary by supplier, it is prudent to treat any unused, expired, or contaminated **AVN-944** as hazardous waste.

Key characteristics of **AVN-944** to consider for disposal:

Property	Value	Source
Physical Form	Crystalline solid / Powder	[5][6]
Molecular Formula	C25H27N5O5	[3][5][7]
Molecular Weight	477.5 g/mol	[3][5][7]
Solubility	Soluble in DMSO (up to 55 mg/mL) and DMF (30 mg/mL). [4][5] Sparingly soluble in aqueous solutions like DMSO:PBS (pH 7.2) (1:3) at 0.25 mg/mL.[5]	[4][5]
Storage Temperature	-20°C	[4][5][7]
Stability	Stable for ≥ 4 years when stored at -20°C as a solid.[5] Solutions are noted to be unstable and should be prepared fresh.[1]	[1][5]

II. Step-by-Step Disposal Protocol for AVN-944

The following protocol is based on general best practices for laboratory chemical waste disposal and should be adapted to comply with your institution's specific policies and local regulations.[8][9][10]

Step 1: Waste Identification and Segregation

- Designated Waste Stream: Classify all materials contaminated with **AVN-944** as hazardous chemical waste. This includes:
 - Unused or expired **AVN-944** powder.
 - Solutions containing **AVN-944**.
 - Contaminated labware (e.g., pipette tips, centrifuge tubes, vials).

- Contaminated personal protective equipment (PPE) such as gloves and weighing papers.
- Segregation: Do not mix **AVN-944** waste with other waste streams, particularly incompatible chemicals.[\[8\]](#)[\[11\]](#) Keep solid and liquid waste separate.[\[11\]](#) For instance, do not mix flammable solvent waste with aqueous **AVN-944** solutions.

Step 2: Container Selection and Labeling

- Container Choice: Use a chemically compatible, leak-proof container with a secure, tight-fitting lid.[\[8\]](#)[\[9\]](#)[\[12\]](#) For solid waste, a high-density polyethylene (HDPE) container is suitable. For liquid waste, ensure the container material is compatible with the solvent used (e.g., glass or a compatible polymer for DMSO solutions).
- Labeling: Clearly and accurately label the waste container.[\[9\]](#) The label should include:
 - The words "Hazardous Waste".
 - The full chemical name: "**AVN-944**".
 - The concentration and volume of the waste.
 - The date the waste was first added to the container (accumulation start date).[\[9\]](#)
 - Any associated hazards (e.g., "Toxic").

Step 3: Waste Accumulation and Storage

- Secure Storage: Store the waste container in a designated and well-ventilated satellite accumulation area within the laboratory.[\[8\]](#)[\[12\]](#)
- Secondary Containment: Place the primary waste container in a secondary container, such as a spill tray, to contain any potential leaks.[\[8\]](#)[\[11\]](#)
- Container Management: Keep the waste container closed at all times except when adding waste.[\[10\]](#) Never overfill containers.[\[11\]](#)

Step 4: Final Disposal

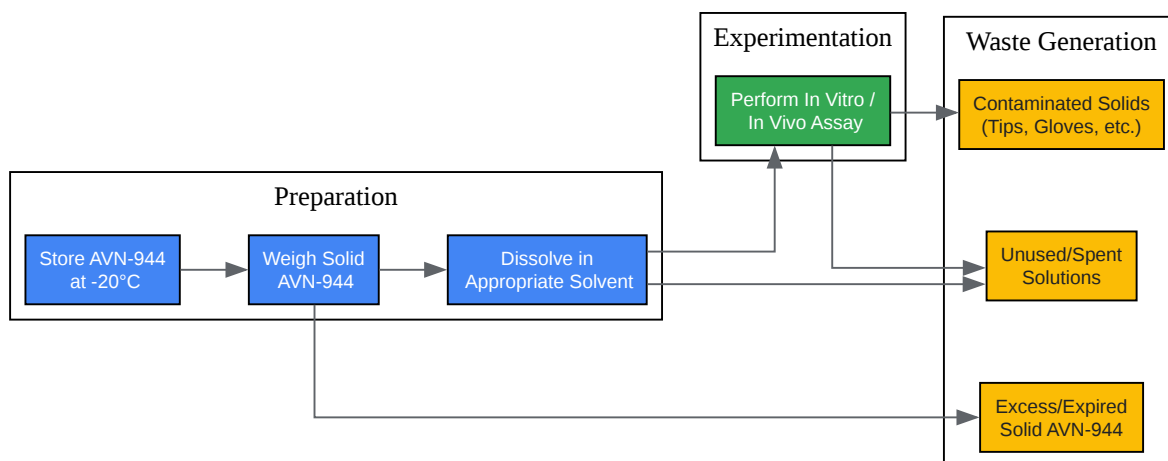
- Professional Disposal: Arrange for the collection and disposal of the **AVN-944** waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[10\]](#)
- Regulatory Compliance: Ensure that all disposal activities comply with local, state, and federal regulations, such as those established by the Resource Conservation and Recovery Act (RCRA) in the United States.[\[8\]](#)
- Documentation: Maintain detailed records of waste generation, storage, and disposal for regulatory compliance and internal audits.[\[9\]](#)

Forbidden Disposal Methods:

- DO NOT dispose of **AVN-944** down the sink or in the regular trash.[\[8\]](#)[\[10\]](#)
- DO NOT attempt to neutralize or treat the chemical waste unless it is a documented and approved laboratory procedure.[\[12\]](#)
- DO NOT evaporate chemical waste in a fume hood as a method of disposal.[\[10\]](#)

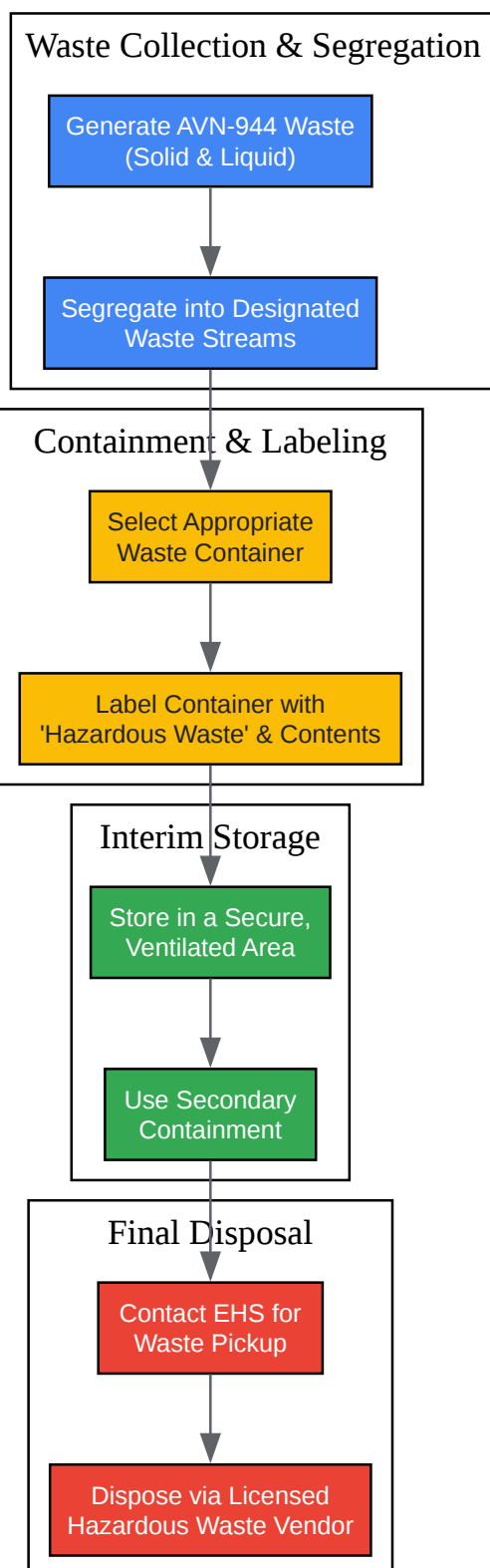
III. Experimental Workflow and Disposal Pathway Visualization

The following diagrams illustrate the general workflow for handling **AVN-944** in a research setting and the logical steps for its proper disposal.



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Caption: Experimental workflow for **AVN-944** from storage to waste generation.



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Caption: Step-by-step logical pathway for the proper disposal of **AVN-944** waste.

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